

Application Notes and Protocols for Handling Chlorodiethylborane

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Compound of Interest

Compound Name: Chlorodiethylborane

Cat. No.: B1606905

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Introduction

Chlorodiethylborane ($(C_2H_5)_2BCl$) is a highly reactive organoborane compound utilized as a reagent in various organic syntheses, including in the development of pharmaceuticals and advanced polymers.[1] Its utility is matched by its hazardous nature; it is a pyrophoric liquid, meaning it can ignite spontaneously upon contact with air. It also reacts violently with water and other protic solvents. Therefore, strict adherence to inert atmosphere techniques is paramount for its safe and effective use.

These application notes provide detailed protocols for handling **chlorodiethylborane** using standard inert atmosphere techniques: the glovebox and the Schlenk line.

Properties of Chlorodiethylborane

A summary of the key physical and chemical properties of **chlorodiethylborane** is provided in the table below. Understanding these properties is essential for safe handling and experimental design.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ BCl	[2]
Molecular Weight	104.39 g/mol	[2]
Appearance	Colorless liquid	[2]
Boiling Point	87.2 °C at 760 mmHg	[2]
Melting Point	-84.5 °C	[3]
Density	0.816 g/cm ³	[2]
Flash Point	6.6 °C	[2]
Vapor Pressure	72.3 mmHg at 25 °C	[3]

Solubility

Reacts violently with water. Soluble in many anhydrous aprotic organic solvents such as ethers (e.g., THF, diethyl ether), hydrocarbons (e.g., hexanes, toluene), and chlorinated solvents (e.g., dichloromethane). Quantitative solubility data is not readily available; however, it is commonly used in these solvents for synthetic applications.

Stability

Thermally sensitive. Avoid high temperatures. The precise decomposition temperature is not well-documented, but heating should be done with caution.

Reactivity

Pyrophoric (ignites on contact with air). Reacts violently with water and protic solvents (e.g.,

alcohols). Reacts with oxidizing agents.

Safety Precautions

Personal Protective Equipment (PPE):

- Flame-resistant lab coat: Essential due to the pyrophoric nature of the compound.
- Chemical splash goggles: Standard eye protection.
- Face shield: Recommended when handling larger quantities or during transfers outside of a glovebox.
- Nitrile gloves: Should be worn as a minimum. Consider wearing leather gloves over nitrile gloves for added protection against splashes during transfers.
- Ensure a safety shower and eyewash station are readily accessible.
- A Class D fire extinguisher (for combustible metals) and a dry chemical (ABC) extinguisher should be available in the immediate vicinity.

Inert Atmosphere Techniques

The choice between a glovebox and a Schlenk line depends on the scale of the reaction, the specific manipulations required, and available resources.

Glovebox Technique

A glovebox provides a sealed environment with a continuously purified inert atmosphere (typically nitrogen or argon), making it the safest option for handling pyrophoric materials.

Protocol for Handling **Chlorodiethylborane** in a Glovebox:

- Preparation:
 - Ensure the glovebox oxygen and moisture levels are below the recommended limits (typically <1 ppm).

- Bring all necessary dry glassware, syringes, needles, spatulas, and sealed solvent containers into the glovebox via the antechamber.
- Cycle the antechamber at least three times (evacuate and refill with inert gas) before opening the inner door. For volatile liquids, a slow evacuation is recommended to prevent boiling.
- Allow the **chlorodiethylborane** container to thermally equilibrate to the glovebox temperature before opening.
- Transfer of **Chlorodiethylborane**:
 - Secure the reaction flask in a clamp.
 - Slowly open the primary container of **chlorodiethylborane**.
 - Use a clean, dry syringe or a graduated cylinder to measure the required amount.
 - Transfer the measured **chlorodiethylborane** to the reaction flask.
 - Securely close the primary container of **chlorodiethylborane**.
 - Proceed with the addition of solvents and other reagents as per the specific reaction protocol.
- Post-Reaction and Quenching:
 - After the reaction is complete, any excess **chlorodiethylborane** or reactive intermediates must be quenched safely within the glovebox before removal.
 - Cool the reaction mixture in an ice bath (if necessary).
 - Slowly add a less reactive quenching agent like isopropanol dropwise with vigorous stirring.
 - Once the initial vigorous reaction subsides, a more reactive quenching agent like ethanol or methanol can be added, followed cautiously by water.

- For detailed quenching procedures, refer to Section 5.

Workflow for Glovebox Operations:

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